(3-Bromopropyl)phosphonic Acid: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*(3-Bromopropyl)phosphonic Acid*
CAS No.:	*1190-09-6*
Cat. No.:	*B075546*

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CAS Number: 1190-09-6 Molecular Formula: $C_3H_8BrO_3P$ Molecular Weight: 202.97 g/mol [1]

Introduction

(3-Bromopropyl)phosphonic acid is a bifunctional organophosphorus compound that has garnered significant interest within the scientific community. Its unique structure, featuring a reactive terminal bromine atom and a strongly coordinating phosphonic acid group, makes it a versatile building block in organic synthesis, materials science, and medicinal chemistry.[2] This guide provides an in-depth exploration of the synthesis, characterization, reactivity, and applications of **(3-Bromopropyl)phosphonic acid**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

(3-Bromopropyl)phosphonic acid is typically a white to off-white solid with a melting point in the range of 108-113 °C.[1] It is soluble in water and polar organic solvents. A summary of its key physical and chemical properties is presented in Table 1.

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Property	Value	Source
CAS Number	1190-09-6	[1]
Molecular Formula	$C_3H_8BrO_3P$	[1]
Molecular Weight	202.97 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	108-113 °C	[1]
SMILES	O=P(O)(O)CCCBr	[1]
InChI	1S/C3H8BrO3P/c4-2-1-3-8(5,6)7/h1-3H2,(H2,5,6,7)	[1]

Synthesis of (3-Bromopropyl)phosphonic Acid

The most common and efficient synthesis of **(3-Bromopropyl)phosphonic acid** involves a two-step process: the Michaelis-Arbuzov reaction to form the diethyl phosphonate ester, followed by acidic hydrolysis to yield the final phosphonic acid.

Step 1: Synthesis of Diethyl (3-bromopropyl)phosphonate

The Michaelis-Arbuzov reaction is a classic method for forming a carbon-phosphorus bond. In this step, 1,3-dibromopropane is reacted with a trialkyl phosphite, typically triethyl phosphite. Using an excess of the dibromoalkane is crucial to minimize the formation of the diphosphonate byproduct.[3]

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 1,3-dibromopropane (3 equivalents) and triethyl phosphite (1 equivalent).
- Heat the reaction mixture to 150-160 °C with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or ^{31}P NMR spectroscopy. The reaction is typically complete within 4-8 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.

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- Remove the excess 1,3-dibromopropane and the ethyl bromide byproduct by vacuum distillation.
- The crude diethyl (3-bromopropyl)phosphonate can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).

"1,3-Dibromopropane" [fillcolor="#4285F4", fontcolor="#FFFFFF"]; "Triethyl_Phosphite" [label="Triethyl Phosphite", fillcolor="#4285F4", fontcolor="#FFFFFF"]; "Intermediate" [label="Phosphonium Intermediate", shape=ellipse, fillcolor="#FBBC05", fontcolor="#202124"]; "Product" [label="Diethyl (3-bromopropyl)phosphonate", fillcolor="#34A853", fontcolor="#FFFFFF"]; "Byproduct" [label="Ethyl Bromide", fillcolor="#EA4335", fontcolor="#FFFFFF"];

"1,3-Dibromopropane" -> "Intermediate" [label="Nucleophilic Attack"]; "Triethyl_Phosphite" -> "Intermediate"; "Intermediate" -> "Product" [label="Dealkylation"]; "Intermediate" -> "Byproduct"; }

Figure 1: Michaelis-Arbuzov reaction workflow.

Step 2: Hydrolysis of Diethyl (3-bromopropyl)phosphonate

The diethyl ester is then hydrolyzed to the corresponding phosphonic acid. Acid-catalyzed hydrolysis using a strong acid like hydrochloric acid is a common and effective method.[4][5]

- Place the purified diethyl (3-bromopropyl)phosphonate in a round-bottom flask.
- Add an excess of concentrated hydrochloric acid (e.g., 10-20 mL per gram of phosphonate).
- Heat the mixture to reflux (approximately 110 °C) with stirring for 8-12 hours.
- Monitor the completion of the reaction by TLC or NMR.
- After cooling, remove the water and excess HCl under reduced pressure.
- The resulting crude **(3-Bromopropyl)phosphonic acid** can be purified by recrystallization from a suitable solvent system (e.g., water/ethanol).

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"Phosphonate_Ester" -> "Reflux"; "HCl" -> "Reflux"; "Reflux" -> "Phosphonic_Acid"; "Reflux" -> "Ethanol"; }

Figure 2: Acidic hydrolysis of the phosphonate ester.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of **(3-Bromopropyl)phosphonic acid**. Nuclear Magnetic Resonance (NMR) spectroscopy is a primary tool for this purpose.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **(3-Bromopropyl)phosphonic acid** in DMSO-d_6 typically shows three main signals: a triplet corresponding to the methylene group adjacent to the bromine atom, a multiplet for the central methylene group, and another multiplet for the methylene group attached to the phosphorus atom. The acidic protons of the phosphonic acid group are also observable.

Assignment	Chemical Shift (ppm)	Multiplicity
P-CH_2-	~1.67	m
-CH_2-	~1.99	m
-CH_2-Br	~3.59	t
P-$(OH)_2$	~10.3	br s

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides further confirmation of the carbon skeleton.

Assignment	Chemical Shift (ppm)
P-CH_2-	~25 (d, ^{1}JC-P)
-CH_2-	~28 (d, ^{2}JC-P)
-CH_2-Br	~34

Note: The carbons attached to the phosphorus atom will appear as doublets due to C-P coupling.

^{31}P NMR Spectroscopy

^{31}P NMR is a highly sensitive technique for characterizing organophosphorus compounds. The ^{31}P NMR spectrum of **(3-Bromopropyl)phosphonic acid** will show a single resonance, typically in the range of +20 to +30 ppm (referenced to 85% H_3PO_4), confirming the presence of the phosphonic acid moiety.[6]

Reactivity and Applications

The dual functionality of **(3-Bromopropyl)phosphonic acid** makes it a valuable reagent in various synthetic applications.

Reactivity with Amines

The terminal bromine atom is susceptible to nucleophilic substitution, making it an excellent precursor for the synthesis of quaternary ammonium salts. This reactivity is particularly useful for modifying surfaces or synthesizing novel ionic liquids. For instance, it readily reacts with tertiary amines to form the corresponding quaternary ammonium phosphonates.

- Dissolve **(3-Bromopropyl)phosphonic acid** (1 equivalent) in a suitable solvent such as acetonitrile or DMF.
- Add the tertiary amine (1.1 equivalents) to the solution.

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- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) for several hours to overnight.
- Monitor the reaction by TLC or NMR.
- The resulting quaternary ammonium salt may precipitate from the solution upon completion or can be isolated by removal of the solvent and subsequent purification by recrystallization.

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"Phosphonic_Acid" -> "Reaction"; "Tertiary_Amine" -> "Reaction"; "Reaction" -> "Quaternary_Salt"; }

Figure 3: Reaction of **(3-Bromopropyl)phosphonic acid** with a tertiary amine.

Application as a Linker in Metal-Organic Frameworks (MOFs)

The phosphonic acid group is an excellent coordinating agent for various metal ions, making **(3-Bromopropyl)phosphonic acid** a suitable organic linker for the synthesis of Metal-Organic Frameworks (MOFs). Zirconium-based MOFs, in particular, are known for their high thermal and chemical stability.[3][7] The terminal bromine atom on the linker can serve as a post-synthetic modification site to introduce further functionality into the MOF structure.

- In a glass vial, dissolve zirconium(IV) chloride ($ZrCl_4$) and **(3-Bromopropyl)phosphonic acid** in a suitable solvent, typically N,N-dimethylformamide (DMF).
- Add a modulator, such as formic acid or acetic acid, to control the crystallinity and phase of the resulting MOF.
- Seal the vial and heat it in an oven at a specific temperature (e.g., 120 °C) for a defined period (e.g., 24-72 hours).

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- After cooling to room temperature, the crystalline MOF product can be collected by filtration or centrifugation.
- Wash the product with fresh DMF and then with a lower-boiling solvent like ethanol or acetone to remove unreacted starting materials and solvent.
- Activate the MOF by heating under vacuum to remove the solvent molecules from the pores.

Potential Applications in Drug Development

The phosphonic acid moiety is a well-known pharmacophore, particularly in the design of bisphosphonates used in the treatment of bone diseases like osteoporosis. **(3-Bromopropyl)phosphonic acid** can serve as a key intermediate in the synthesis of novel bisphosphonate analogues. For instance, the propyl chain can be further functionalized via the bromide to introduce various side chains, potentially leading to compounds with improved biological activity or targeting capabilities. While direct synthesis of drugs like Zoledronic acid from this specific precursor is not the standard route, its structure provides a valuable scaffold for the exploration of new nitrogen-containing bisphosphonates.

Safety and Handling

(3-Bromopropyl)phosphonic acid is classified as a corrosive substance. It can cause severe skin burns and eye damage.[8] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. In case of contact, immediately flush the affected area with plenty of water and seek medical attention.

Conclusion

(3-Bromopropyl)phosphonic acid is a highly versatile and valuable building block for researchers in chemistry and drug discovery. Its dual functionality allows for a wide range of chemical transformations, from the formation of quaternary ammonium salts to its use as a linker in the construction of robust metal-organic frameworks. The synthetic procedures outlined in this guide, coupled with the detailed analytical and safety information, provide a solid foundation for the effective utilization of this compound in advanced research and development projects.

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